

solubility of 3-(4-boronophenyl)propanoic acid in organic solvents

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Compound of Interest

Compound Name: 3-(4-boronophenyl)propanoic Acid

Cat. No.: B067911

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Technical Support Center: 3-(4-boronophenyl)propanoic acid

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **3-(4-boronophenyl)propanoic acid**. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this guide offers data for the parent compound, phenylboronic acid, as a relevant proxy. It details established experimental protocols for solubility determination and provides troubleshooting guidance for common experimental challenges.

Solubility Data

While specific quantitative solubility data for **3-(4-boronophenyl)propanoic acid** is not readily available, the solubility of phenylboronic acid can serve as a useful reference point. Generally, phenylboronic acid is soluble in most polar organic solvents and has low solubility in nonpolar hydrocarbon solvents.^{[1][2][3]}

Table 1: Solubility of Phenylboronic Acid in Various Organic Solvents

Solvent	Qualitative Solubility	Observations
Dipropyl ether	High	Among the tested solvents, phenylboronic acid exhibits the best solubility in dipropyl ether. [1][4]
Ketones (Acetone, 3-Pentanone)	High	Demonstrates good solubility in ketonic solvents.[1][4]
Chloroform	Moderate	Shows moderate or relatively good solubility.[1][4]
Alcohols (Ethanol, Methanol)	Soluble	Phenylboronic acid is known to be soluble in alcohols like ethanol and methanol.[2][5]
Water	10 g/L (at 20 °C)	Has limited but measured solubility in water.[2][6]
Hydrocarbons (Methylcyclohexane, Hexanes)	Very Low	Exhibits very low solubility in nonpolar hydrocarbon solvents.[1][4]

Note: The propanoic acid substituent in **3-(4-boronophenyl)propanoic acid** is expected to increase polarity compared to phenylboronic acid, which may influence its solubility profile.

Experimental Protocols

Determining Solubility via the Dynamic Method

A reliable method for determining the solubility of boronic acids is the dynamic method.[1][4][6] This technique involves a controlled heating of a solid-liquid mixture of known composition and observing the temperature at which the solid phase completely dissolves.

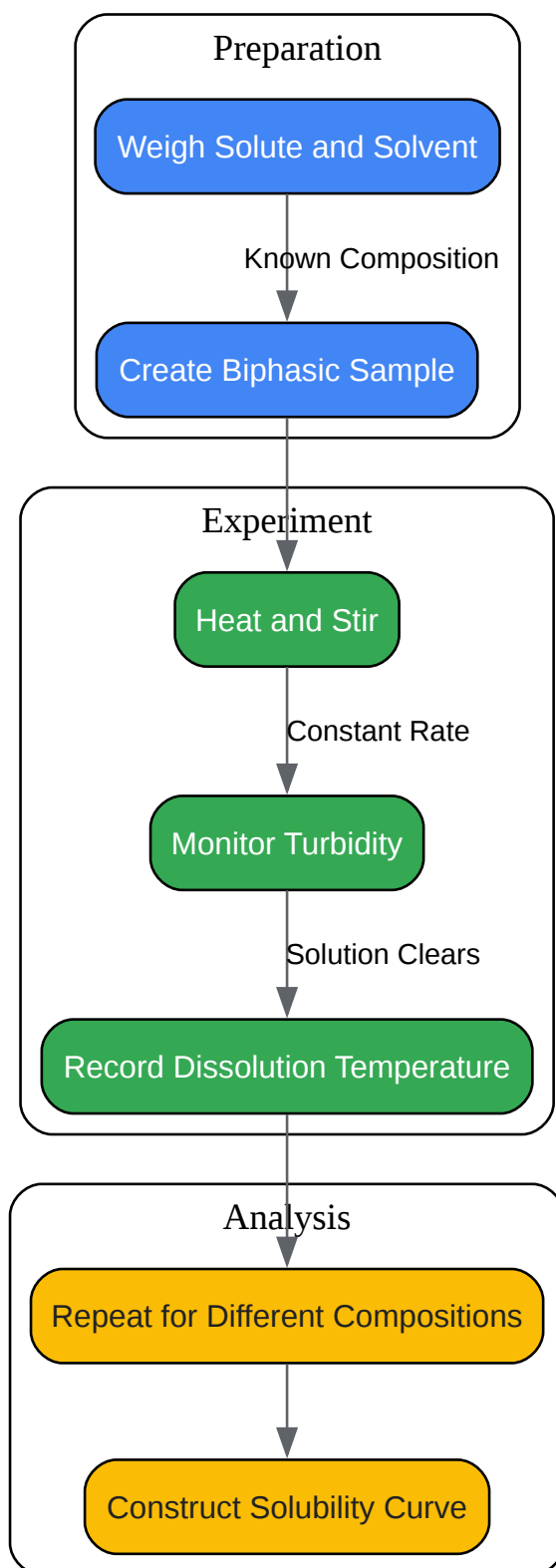
Materials and Equipment:

- **3-(4-boronophenyl)propanoic acid**
- Selected organic solvent(s)

- Heating and stirring device (e.g., oil bath with a magnetic stirrer)
- Accurate temperature probe
- Turbidity sensor or a laser beam and detector
- Analytical balance

Procedure:

- **Sample Preparation:** Accurately weigh a specific amount of **3-(4-boronophenyl)propanoic acid** and the chosen solvent to create a biphasic sample of a known mole fraction.
- **Heating and Stirring:** Place the sample in the heating apparatus and begin vigorous stirring. Increase the temperature at a slow, constant rate (e.g., $0.3\text{ K}\cdot\text{h}^{-1}$).
- **Turbidity Measurement:** Continuously monitor the turbidity of the solution. The point of complete dissolution is marked by the disappearance of turbidity, resulting in a clear solution.
- **Data Recording:** Record the temperature at which the last solid particles disappear. This is the solubility temperature for that specific composition.
- **Repeat:** Repeat the procedure for different compositions of the solute and solvent to construct a solubility curve.



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Workflow for Dynamic Solubility Determination.

Troubleshooting Guide and FAQs

Q1: Why is my **3-(4-boronophenyl)propanoic acid** difficult to dissolve, even in polar organic solvents?

A1: Boronic acids have a tendency to dehydrate and form cyclic anhydrides known as boroxines.^[2] This process can occur during heating or even upon standing. Boroxines often have different solubility profiles than the corresponding boronic acid, which can lead to dissolution issues.

Q2: I observed my compound dissolving, but then a precipitate formed. What could be the cause?

A2: This could be due to several factors:

- **Boroxine Formation:** As mentioned, the formation of less soluble boroxine anhydrides can lead to precipitation.
- **Solvent Evaporation:** If using a volatile solvent, its evaporation upon heating can increase the concentration of the solute beyond its solubility limit.
- **Temperature Fluctuation:** A decrease in temperature can cause a previously dissolved solid to precipitate out of a saturated solution.

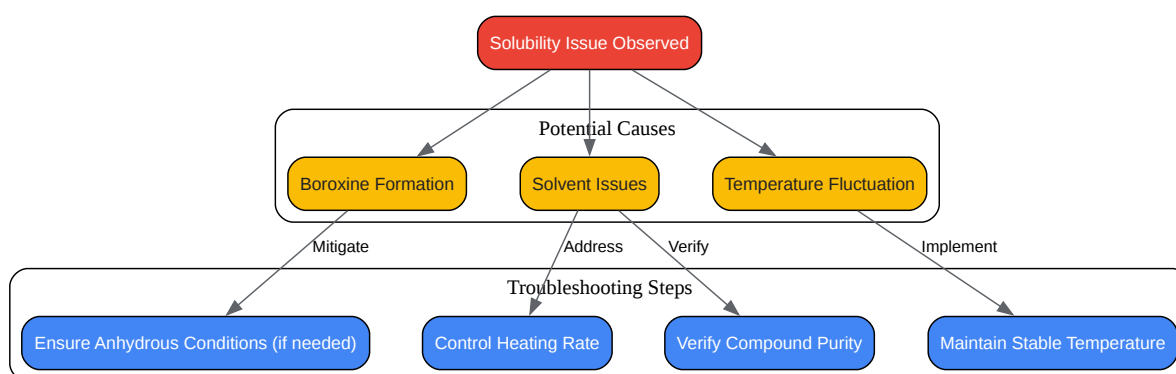
Q3: How can I prevent the formation of boroxines during my experiments?

A3: While the formation of boroxines is often reversible in the presence of water, working under anhydrous conditions can be challenging. If boroxine formation is suspected, adding a small, controlled amount of water might help to hydrolyze the anhydride back to the boronic acid, potentially improving solubility. However, be mindful that water can affect the outcome of subsequent reactions.

Q4: My experimental results are inconsistent. What are the potential sources of error in solubility measurements?

A4: Inconsistent results can stem from:

- **Incomplete Dissolution:** Ensure that the solution is completely clear before recording the dissolution temperature.
- **Heating Rate:** A heating rate that is too fast can lead to an overestimation of the solubility temperature. A slow and steady heating rate is crucial for accurate measurements.
- **Compound Purity:** Impurities in the **3-(4-boronophenyl)propanoic acid** or the solvent can affect solubility.
- **Hygroscopic Nature:** Boronic acids can be hygroscopic.[7] Absorbed moisture can alter the compound's properties and affect solubility measurements.



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Troubleshooting Logic for Solubility Issues.

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References

- 1. researchgate.net [researchgate.net]
- 2. Phenylboronic acid - Wikipedia [en.wikipedia.org]
- 3. Phenylboronic acid – preparation and application - Georganics [georganics.sk]
- 4. d-nb.info [d-nb.info]
- 5. Phenylboronic acid | 98-80-6 [chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. Phenylboronic acid | 98-80-6 [amp.chemicalbook.com]
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